

Stability and storage conditions for 4,6-Dibromodibenzofuran

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,6-Dibromodibenzofuran

Cat. No.: B1348550

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Technical Support Center: 4,6-Dibromodibenzofuran

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **4,6-Dibromodibenzofuran**, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4,6-Dibromodibenzofuran**?

A1: To ensure the stability and integrity of **4,6-Dibromodibenzofuran**, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated area. The recommended storage temperature is between 2 - 8 °C.^[1] It is also advised to protect it from light.

Q2: What is the general stability of **4,6-Dibromodibenzofuran**?

A2: **4,6-Dibromodibenzofuran** is a chemically stable compound under standard ambient conditions (room temperature).^[2] It exhibits good thermal stability, as indicated by its relatively high melting and boiling points.^{[1][3]}

Q3: What does **4,6-Dibromodibenzofuran** look like and what is its purity?

A3: **4,6-Dibromodibenzofuran** is typically a white to almost white powder or crystal.^[1] Commercially available products often have a purity of $\geq 98\%$ as determined by Gas Chromatography (GC).^[1]

Q4: What are the key physical and chemical properties of **4,6-Dibromodibenzofuran**?

A4: The key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₆ Br ₂ O	^[1] ^[4] ^[5] ^[6]
Molecular Weight	325.99 g/mol	^[1] ^[3] ^[6]
Melting Point	147 - 151 °C	^[1] ^[3]
Boiling Point	396.0 ± 22.0 °C (Predicted)	^[7]
Appearance	White to almost white powder to crystal	^[1]

Q5: Are there any known incompatibilities for **4,6-Dibromodibenzofuran**?

A5: While specific incompatibility data is limited in the provided search results, as a general precaution for halogenated organic compounds, it should be kept away from strong oxidizing agents.

Troubleshooting Guide

This guide addresses potential issues that may arise during the handling and use of **4,6-Dibromodibenzofuran**.

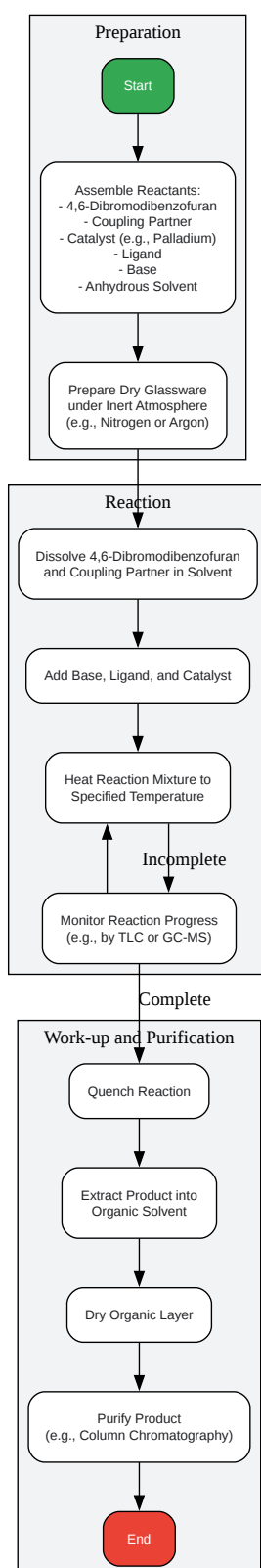
Issue	Possible Cause	Recommended Action
Compound appears discolored (e.g., yellow or brown).	- Improper Storage: Exposure to light, high temperatures, or moisture over an extended period. - Contamination: Introduction of impurities during handling.	- Verify that the storage conditions meet the recommendations (2-8 °C, dry, dark). - If discoloration is significant, it may indicate degradation. Consider re-purification or using a fresh batch for sensitive experiments. - Always use clean spatulas and glassware to prevent cross-contamination.
Inconsistent or unexpected experimental results.	- Compound Degradation: Use of an old or improperly stored compound. - Incomplete Dissolution: The compound has low water solubility.	- Use a fresh vial of 4,6-Dibromodibenzofuran that has been stored correctly. - Ensure appropriate solvents are used for complete dissolution. Sonication may aid in dissolving the compound.
Difficulty in achieving complete reaction.	- Reactivity Issues: The stability of the compound might require specific reaction conditions to overcome activation energy barriers. - Presence of Inhibitors: Contaminants in the compound or reaction mixture could be inhibiting the reaction.	- Review the reaction protocol and consider if harsher conditions (e.g., higher temperature, longer reaction time, use of a catalyst) are necessary. - Ensure all reagents and solvents are of high purity.

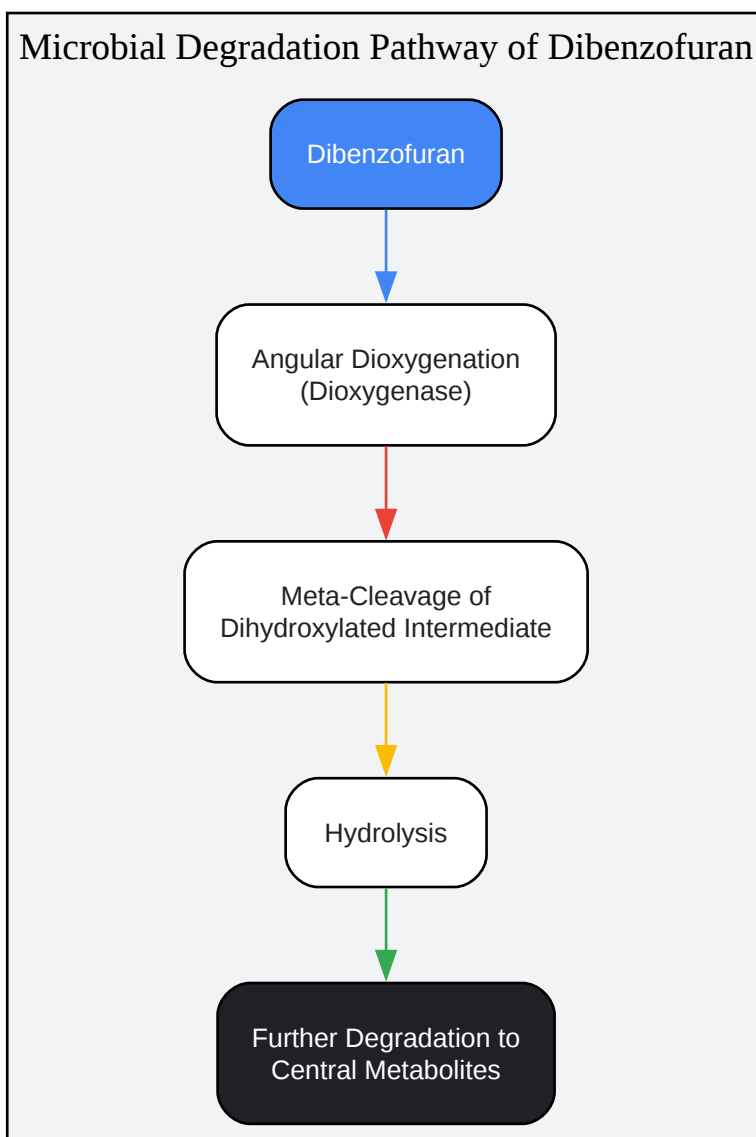
Experimental Protocols

While specific experimental protocols for the synthesis of other molecules using **4,6-Dibromodibenzofuran** are proprietary and vary, a general workflow for its use as a building

block in organic synthesis is outlined below. The precise conditions, solvents, and catalysts will depend on the specific reaction being performed.

General Workflow for Using **4,6-Dibromodibenzofuran** in a Cross-Coupling Reaction





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